

Tetraphenylantimony(V) methoxide as a reagent for functional group transformation

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Compound of Interest

Compound Name: Tetraphenylantimony(V)
methoxide

Cat. No.: B088660

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Application Notes and Protocols: Tetraphenylantimony(V) Methoxide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetraphenylantimony(V) methoxide, with the chemical formula $(C_6H_5)_4SbOCH_3$, is a pentavalent organoantimony compound.[1] While the broader class of organoantimony compounds has found applications in various fields, including catalysis and medicinal chemistry, the specific utility of **tetraphenylantimony(V) methoxide** as a reagent for functional group transformations in organic synthesis is not extensively documented in peer-reviewed literature.[2][3] These notes aim to provide a comprehensive overview of its known properties, potential synthetic routes, and prospective applications based on the general reactivity of related organoantimony(V) compounds. The information presented herein is intended to serve as a foundational resource for researchers interested in exploring the synthetic potential of this reagent.

Physicochemical Properties

Basic physicochemical data for **tetraphenylantimony(V) methoxide** is summarized in the table below.

Property	Value	Reference
CAS Number	14090-94-9	[1]
Molecular Formula	C ₂₅ H ₂₃ OSb	
Molecular Weight	477.20 g/mol	
Appearance	White powder	
Melting Point	202-218 °C	[1]

Synthesis

While a specific, detailed protocol for the synthesis of **tetraphenylantimony(V) methoxide** is not readily available in the surveyed literature, a plausible synthetic pathway can be inferred from the preparation of analogous tetraphenylantimony(V) compounds. A common precursor for such compounds is a tetraphenylantimony(V) halide, such as tetraphenylantimony(V) bromide.

The synthesis would likely involve the reaction of tetraphenylantimony(V) bromide with a methoxide source, such as sodium methoxide, in an appropriate solvent. This is a standard salt metathesis reaction.

Diagram of Proposed Synthesis

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References

- 1. Tetraphenylantimony(V) Methoxide CAS #: 14090-94-9 [eforu-chemical.com]
- 2. researchgate.net [researchgate.net]
- 3. Organoantimony chemistry - Wikipedia [en.wikipedia.org]

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